

An In-depth Technical Guide to 4-Bromobenzenesulfonic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *4-Boronobenzenesulfonic acid*

Cat. No.: *B1290237*

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Disclaimer: Initial searches for "**4-Boronobenzenesulfonic acid**" did not yield a well-characterized compound. Based on the search results, it is highly likely that the intended compound of interest was 4-Bromobenzenesulfonic acid. This guide provides a comprehensive overview of the structure, properties, synthesis, and applications of 4-Bromobenzenesulfonic acid.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a detailed examination of 4-bromobenzenesulfonic acid. The document outlines its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications in organic synthesis and medicinal chemistry.

Structure and Properties

4-Bromobenzenesulfonic acid is an organobromine compound and an aromatic sulfonic acid. The presence of a bromine atom and a sulfonic acid group on the benzene ring makes it a versatile intermediate in chemical synthesis.^[1] It is a white to light yellow solid that is soluble in water due to the polar sulfonic acid group.^[1]

Chemical Structure:

The structure consists of a benzene ring substituted with a bromine atom and a sulfonic acid group at the para position (positions 1 and 4).

Molecular Formula: C₆H₅BrO₃S[2]

SMILES: C1=CC(=CC=C1S(=O)(=O)O)Br[2]

InChI Key: PXACTUVBBMDKRW-UHFFFAOYSA-N[2]

The quantitative properties of 4-bromobenzenesulfonic acid are summarized in the table below. The compound is often available as a monohydrate.

Property	Value	Reference
Molecular Weight	237.07 g/mol (anhydrous)	[2]
255.09 g/mol (monohydrate)	[3]	
Melting Point	90-93 °C (monohydrate, lit.)	[3]
115-118 °C (anhydrous)		
CAS Number	138-36-3 (anhydrous)	
79326-93-5 (monohydrate)	[3]	
Appearance	White to light yellow solid	[1]
Solubility	Soluble in water	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of 4-bromobenzenesulfonic acid. Below are the expected spectroscopic characteristics.

¹H NMR Spectroscopy: In a suitable deuterated solvent, the proton NMR spectrum is expected to show two doublets in the aromatic region, characteristic of a para-substituted benzene ring.

¹³C NMR Spectroscopy: The carbon NMR spectrum will display four signals for the aromatic carbons, with two signals for the substituted carbons (C-Br and C-SO₃H) and two for the unsubstituted carbons.

Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the sulfonic acid group (O-H and S=O stretches) and the C-Br bond, as well as absorptions

corresponding to the aromatic ring.

Experimental Protocols

Synthesis of 4-Bromobenzenesulfonic Acid

A common method for the synthesis of 4-bromobenzenesulfonic acid is the sulfonation of bromobenzene.

Protocol 1: Sulfonation of Bromobenzene[\[4\]](#)

- Materials:
 - Bromobenzene
 - Fuming sulfuric acid (oleum) or concentrated sulfuric acid (H_2SO_4) and sulfur trioxide (SO_3)[\[4\]](#)
- Procedure:
 - To a reaction flask, add bromobenzene.
 - Slowly add fuming sulfuric acid or a mixture of concentrated sulfuric acid and sulfur trioxide while stirring and maintaining the temperature. The bromine group on the benzene ring directs the incoming sulfonic acid group to the ortho and para positions.[\[4\]](#)
 - The para isomer, 4-bromobenzenesulfonic acid, is the major product due to less steric hindrance compared to the ortho isomer.[\[4\]](#)
 - After the reaction is complete, the mixture is carefully poured onto ice to precipitate the product.
 - The crude product is then collected by filtration and can be purified by recrystallization.

Protocol 2: Green Synthesis using an Ionic Liquid[\[5\]](#)

- Materials:

- Aromatic substrate (e.g., bromobenzene)
- 1,3-disulfonic acid imidazolium chloride ([Dsim]Cl)
- Water
- Dichloromethane (CH_2Cl_2)
- Procedure:
 - In a 10 mL round-bottomed flask, combine 1,3-disulfonic acid imidazolium chloride (2 mmol, 0.513 g), water (2 mmol, 0.036 g), and the aromatic substrate (2 mmol).[\[5\]](#)
 - Stir the reaction mixture at 50 °C for the required time, monitoring the reaction progress with Thin Layer Chromatography (TLC).[\[5\]](#)
 - Upon completion, add 10 mL of dichloromethane and stir for 2 minutes.[\[5\]](#)
 - Remove the organic solvent, and purify the product using short column chromatography. [\[5\]](#)

Characterization:

The synthesized 4-bromobenzenesulfonic acid can be characterized using standard analytical techniques:

- Melting Point: Determination of the melting point and comparison with the literature value.
- NMR Spectroscopy: ^1H and ^{13}C NMR spectra to confirm the chemical structure.
- FT-IR Spectroscopy: To identify the functional groups present in the molecule.

Applications in Research and Drug Development

4-Bromobenzenesulfonic acid is a valuable intermediate in organic synthesis and has applications in the pharmaceutical and chemical industries.[\[1\]](#)

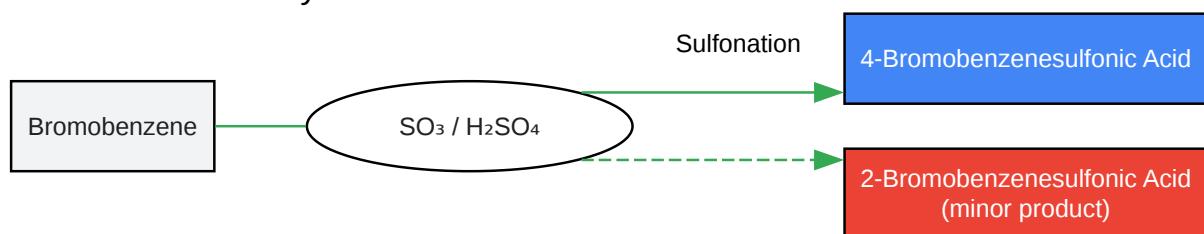
- Intermediate in Organic Synthesis: It is a key starting material for the synthesis of various organic molecules.[\[6\]](#) It is particularly used in the preparation of sulfonamides and other

sulfonic acid derivatives.[1]

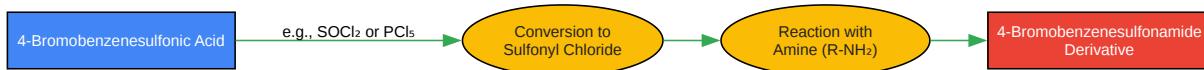
- Precursor for Other Reagents: It serves as an intermediate in the production of other chemical reagents, such as cyclopropylboronic acid.[6]
- Pharmaceutical and Agrochemical Industries: It is used as an intermediate in the manufacturing of dyes, pharmaceuticals, and agrochemicals.[1] For instance, sulfonamide derivatives, which can be synthesized from 4-bromobenzenesulfonic acid, are a class of compounds with a wide range of biological activities and are found in many therapeutic agents.
- Catalysis: It can be used as a catalyst in certain organic reactions.[7]

Below is a diagram illustrating a synthetic pathway to 4-bromobenzenesulfonic acid.

Synthesis of 4-Bromobenzenesulfonic Acid



Synthetic Utility of 4-Bromobenzenesulfonic Acid



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